

# Essential Safety and Logistical Information for Handling 4-Ethylaniline

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## Compound of Interest

Compound Name: 4-Ethylaniline

Cat. No.: B1216643

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For researchers, scientists, and drug development professionals, the safe handling and disposal of **4-Ethylaniline** are paramount. This guide provides immediate, essential procedural information to ensure laboratory safety and operational integrity.

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure. The following table summarizes the recommended equipment for handling **4-Ethylaniline**.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles or a face shield are required to prevent eye contact. Standard safety glasses are not sufficient. All eye and face protection should comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations. <sup>[1]</sup>
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. <sup>[1]</sup> Nitrile rubber gloves are generally recommended for handling aromatic amines; however, it is crucial to consult the glove manufacturer's specific chemical resistance data. A lab coat or chemical-resistant apron should also be worn.
Respiratory Protection	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood. <sup>[2]</sup> If engineering controls are insufficient, or for spill cleanup, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors and particulates should be used. <sup>[1]</sup>

## Quantitative Data Summary

The following table outlines key quantitative data for **4-Ethylaniline**. While no specific occupational exposure limits (PELs or TLVs) have been established for **4-Ethylaniline**, it should be handled as a toxic substance.<sup>[3]</sup>

Property	Value
CAS Number	589-16-2[4][5][6][7][8][9]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> N[5][6][7][8]
Molecular Weight	121.18 g/mol [5][6][7][8]
Appearance	Colorless to pale yellow liquid or solid.[4]
Boiling Point	214-216 °C[6][10][11]
Melting Point	-5 °C[6][10][11]
Flash Point	85 °C (185 °F) - closed cup[6]
Specific Gravity	0.970 - 0.975[6][10]

## Operational Plan: Safe Handling Protocol

### 1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational for all manipulations of the compound.
- Verify that an eyewash station and safety shower are readily accessible and have been recently tested.
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[5]

### 2. Handling the Chemical:

- Don the appropriate PPE as detailed in the table above.
- Carefully weigh and transfer the chemical within the fume hood to avoid the generation of dust or aerosols.
- Keep the container tightly closed when not in use.[4]

- Avoid inhalation, ingestion, and contact with skin and eyes.[1]
- Do not eat, drink, or smoke when using this product.[10]
- Wash hands thoroughly after handling.[2]

### 3. Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops. [1]
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical aid.[1]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical aid.[1]
- Spill: For minor spills, absorb with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[4] For major spills, evacuate the area and alert emergency responders.[2]

## Disposal Plan

The disposal of **4-Ethylaniline** and its contaminated materials must be handled as hazardous waste.

### 1. Waste Segregation and Collection:

- Collect all waste containing **4-Ethylaniline** separately from other waste streams.
- Use only approved, chemically resistant containers for waste collection (e.g., high-density polyethylene - HDPE).
- Ensure containers are in good condition and have a secure, leak-proof lid.

## 2. Labeling:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-Ethylaniline**," and the approximate concentration and quantity.

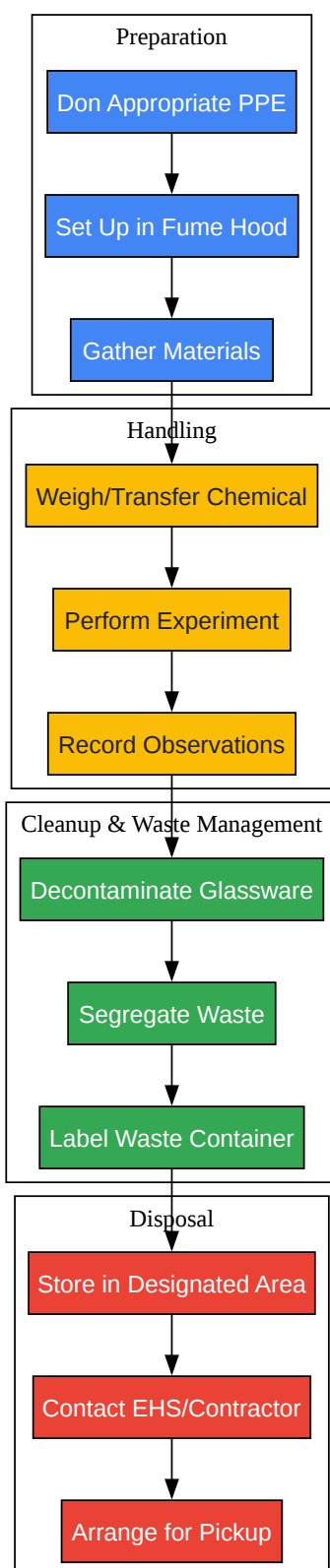
## 3. Storage:

- Store waste containers in a designated and secure satellite accumulation area.
- The storage area should be cool, dry, and well-ventilated, away from sources of ignition.<sup>[4]</sup>

## 4. Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.
- Disposal must be conducted at an approved waste disposal plant.<sup>[5][10]</sup> This may involve incineration in a licensed apparatus after admixture with a suitable combustible material or burial in a licensed landfill.<sup>[2]</sup>

# Experimental Workflow Diagram



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Caption: Workflow for the safe handling and disposal of **4-Ethylaniline**.

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